

2-Chloro-1-(pyridin-3-yl)ethanone synonyms

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Compound of Interest

Compound Name: 2-Chloro-1-(pyridin-3-yl)ethanone

CAS No.: 55484-11-2

Cat. No.: B1267870

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An In-Depth Technical Guide to **2-Chloro-1-(pyridin-3-yl)ethanone**: Nomenclature, Properties, and Synthetic Utility

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-1-(pyridin-3-yl)ethanone**, a pivotal heterocyclic building block in modern medicinal chemistry and pharmaceutical development. The document elucidates the compound's nomenclature, detailing its numerous synonyms, and presents its key physicochemical properties in a structured format. A detailed, representative protocol for its synthesis via α -chlorination of 3-acetylpyridine is provided, emphasizing the mechanistic rationale behind the procedural steps. Furthermore, this guide explores the compound's versatile applications as a reactive intermediate in the synthesis of complex pharmaceutical scaffolds, underscored by its dual-functionality—a pharmacologically significant pyridine core and a highly reactive α -chloro ketone handle. Safety, handling, and storage protocols are also outlined to ensure its proper use in a research environment. This document is intended for researchers, chemists, and drug development professionals seeking to leverage this valuable intermediate in their synthetic programs.

Introduction: A Versatile Heterocyclic Ketone

2-Chloro-1-(pyridin-3-yl)ethanone is a specialized organic compound that holds significant value as a synthetic intermediate. Its molecular architecture is characterized by two key features: a pyridine ring and an α -chloro ketone functional group. The pyridine moiety is a well-established bioisostere of the benzene ring and is integral to numerous small-molecule drugs, often enhancing pharmacokinetic properties and target binding through hydrogen bonding.^[1] Simultaneously, the α -chloro ketone group serves as a potent electrophilic site, enabling a wide array of subsequent chemical transformations. This dual-functionality makes **2-Chloro-1-(pyridin-3-yl)ethanone** a highly sought-after precursor for constructing more complex, biologically active molecules and libraries of compounds for drug discovery screening.^[2]

Nomenclature and Synonyms

Precise communication in chemical synthesis and procurement is paramount. **2-Chloro-1-(pyridin-3-yl)ethanone** is frequently referenced by a variety of synonyms in literature and commercial catalogs. The compound is most commonly available and handled as its hydrochloride salt, which enhances stability.

Nomenclature Type	Synonym	Form
IUPAC Name	2-chloro-1-(pyridin-3-yl)ethanone	Free Base
IUPAC Name (Salt)	2-chloro-1-(pyridin-3-yl)ethan-1-one hydrochloride	HCl Salt ^[3]
Common Synonym	3-(2-Chloroacetyl)pyridine	Free Base / HCl Salt ^{[4][5]}
Common Synonym	2-chloro-1-(3-pyridyl)ethanone	Free Base / HCl Salt ^[4]
Systematic Variant	Ethanone, 2-chloro-1-(3-pyridinyl)-	Free Base / HCl Salt ^[4]
Abbreviated Form	3-(2-Chloroacetyl)pyridine HCl	HCl Salt ^[4]

A comprehensive list of depositor-supplied synonyms, particularly for the hydrochloride salt, includes identifiers such as chloroacetylpyridine, **2-CHLORO-1-(PYRIDIN-3-YL)ETHANONE HCL**, and various catalog numbers.^[4]

Physicochemical and Safety Properties

Understanding the physical properties and safety profile of a chemical intermediate is critical for its effective and safe application in experimental work.

Physicochemical Data

The properties of **2-Chloro-1-(pyridin-3-yl)ethanone** and its more common hydrochloride salt are summarized below.

Property	Value (Free Base)	Value (Hydrochloride Salt)	Source(s)
CAS Number	55484-11-2	61889-48-3	[4] [6]
Molecular Formula	C ₇ H ₆ ClNO	C ₇ H ₇ Cl ₂ NO	[6]
Molecular Weight	155.58 g/mol	192.04 g/mol	[4] [6]
Appearance	-	White to off-white crystalline powder	[5]
Melting Point	Not specified	173-176 °C; 245-250 °C (decomp)	[5] [7]
Solubility	Soluble in organic solvents	Soluble in water and most organic solvents	[5]
Storage Conditions	Inert atmosphere, 2-8°C	Inert atmosphere, 2-8°C	[8]

Safety and Handling

Based on aggregated GHS data, **2-Chloro-1-(pyridin-3-yl)ethanone** hydrochloride is classified as a hazardous substance.[\[4\]](#)[\[8\]](#)

- Hazards: Harmful if swallowed, causes skin irritation, causes serious eye damage/irritation, and may cause respiratory irritation.[\[4\]](#)[\[9\]](#)

- Precautions: All manipulations should be performed in a certified chemical fume hood.[10] Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, is mandatory.[10] Avoid inhalation of dust and contact with skin and eyes.
- Storage: The compound should be stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) in a refrigerated, dry environment (2-8°C) to prevent degradation.[8]

Synthesis and Mechanistic Considerations

The synthesis of α -haloketones is a fundamental transformation in organic chemistry. **2-Chloro-1-(pyridin-3-yl)ethanone** is typically prepared by the direct α -chlorination of its parent ketone, 3-acetylpyridine.

Reaction Principle and Experimental Causality

The hydrogen atoms on the carbon adjacent (in the α -position) to a carbonyl group are acidic and can be removed to form an enol or enolate intermediate. This intermediate readily reacts with electrophilic halogenating agents. Sulfuryl chloride (SO_2Cl_2) is often the reagent of choice for this transformation as it provides a controlled source of chlorine, and the byproducts (SO_2 and HCl) are gaseous, which simplifies workup. The reaction is performed in an inert solvent, such as dichloromethane (DCM) or chloroform, to prevent unwanted side reactions.

Representative Synthetic Protocol

The following protocol is a self-validating, representative methodology for the laboratory-scale synthesis of **2-Chloro-1-(pyridin-3-yl)ethanone** hydrochloride.

Step 1: Reaction Setup

- Equip a dry, three-necked round-bottom flask with a magnetic stir bar, a dropping funnel, a reflux condenser, and a nitrogen inlet/outlet connected to a scrubber (to neutralize HCl and SO_2 gas).
- Under a positive pressure of nitrogen, charge the flask with 3-acetylpyridine (1.0 eq).[11]
- Add anhydrous dichloromethane (DCM) to dissolve the starting material (approx. 5-10 mL per gram of substrate).

Step 2: Chlorination

- Cool the stirred solution to 0°C using an ice-water bath. This is crucial to control the reaction rate and minimize the formation of dichlorinated byproducts.
- Charge the dropping funnel with sulfuryl chloride (SO₂Cl₂) (1.05 eq) dissolved in a small amount of anhydrous DCM.
- Add the SO₂Cl₂ solution dropwise to the reaction mixture over 30-60 minutes, maintaining the internal temperature below 5°C. Vigorous gas evolution will be observed.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours, or until TLC/LC-MS analysis indicates complete consumption of the starting material.

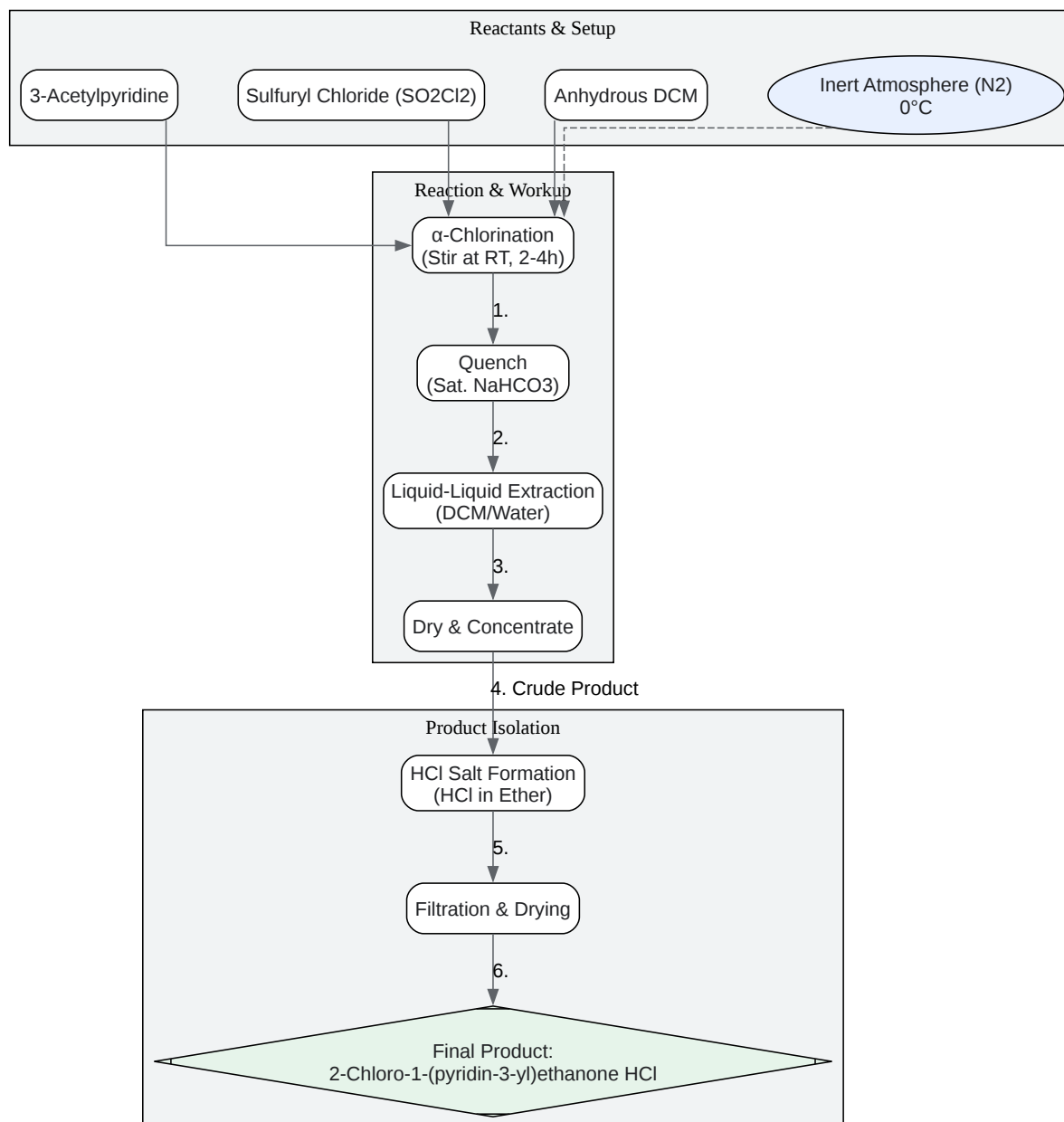
Step 3: Workup and Isolation

- Carefully quench the reaction by slowly adding saturated sodium bicarbonate solution until gas evolution ceases.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer twice with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude free base, **2-Chloro-1-(pyridin-3-yl)ethanone**.

Step 4: Salt Formation and Purification

- Dissolve the crude product in anhydrous diethyl ether or ethyl acetate.
- Cool the solution in an ice bath and slowly add a solution of HCl in diethyl ether (e.g., 2 M) until precipitation is complete.
- Collect the resulting solid by vacuum filtration, wash with cold diethyl ether, and dry under vacuum to afford **2-Chloro-1-(pyridin-3-yl)ethanone** hydrochloride as a crystalline solid.^[5]

Synthetic Workflow Diagram



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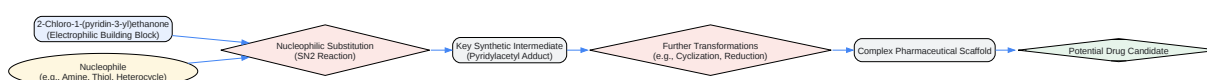
Fig. 1: Synthetic workflow for **2-Chloro-1-(pyridin-3-yl)ethanone HCl**.

Applications in Drug Discovery and Development

The utility of **2-Chloro-1-(pyridin-3-yl)ethanone** stems from its capacity to act as a linchpin in multi-step synthetic sequences. The electrophilic α -carbon is susceptible to nucleophilic substitution (S_N2) reactions with a wide range of nucleophiles.

- **Scaffold Elaboration:** It is commonly reacted with amines, thiols, and other nucleophiles to introduce the 3-pyridylacetyl moiety onto a molecule. This is a key step in the synthesis of various heterocyclic systems. For instance, it can be used as a precursor in the construction of antibacterial agents like 3-(pyridine-3-yl)-2-oxazolidinone derivatives.[1]
- **Building Block for Fused Systems:** The ketone functionality can participate in condensation reactions, while the chloro group provides a handle for cyclization, making it an ideal starting material for building fused ring systems common in pharmaceutical agents.
- **Importance of the Pyridine Ring:** The pyridine nitrogen can act as a hydrogen bond acceptor, improving solubility and binding affinity to biological targets. Its inclusion in drug candidates is a common strategy to optimize ADME (absorption, distribution, metabolism, and excretion) properties.[1]

Logical Role in Synthesis



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Fig. 2: Role as an intermediate in pharmaceutical synthesis.

Conclusion

2-Chloro-1-(pyridin-3-yl)ethanone is more than a simple chemical; it is an enabling tool for innovation in drug discovery. Its well-defined reactivity, combined with the favorable properties of the pyridine core, provides chemists with a reliable and versatile starting point for the synthesis of novel and complex molecular entities. A thorough understanding of its nomenclature, properties, synthesis, and handling, as outlined in this guide, is essential for any researcher aiming to incorporate this powerful intermediate into their drug development pipeline.

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